

Technical Support Center: 7-Hydroxyisoquinoline

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Compound of Interest

Compound Name: 7-Hydroxyisoquinoline

Cat. No.: B188741

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This technical support center provides researchers, scientists, and drug development professionals with essential information on the storage and handling of **7-Hydroxyisoquinoline**.

Frequently Asked Questions (FAQs)

Q1: What are the proper storage conditions for **7-Hydroxyisoquinoline**?

7-Hydroxyisoquinoline should be stored in a tightly sealed container in a cool, dry, and well-ventilated area.[1][2] For long-term stability, storage at -20°C is recommended, and under these conditions, it can be stable for at least five years.[3][4] It should be protected from moisture and light to prevent degradation.[5] The compound should be stored under an inert atmosphere at room temperature.[5][6]

Q2: What personal protective equipment (PPE) is required when handling **7-Hydroxyisoquinoline**?

When handling **7-Hydroxyisoquinoline**, it is crucial to wear appropriate personal protective equipment. This includes protective gloves, protective clothing, and eye/face protection.[1][7] Specifically, tightly fitting safety goggles with side-shields are recommended.[8]

Q3: What are the potential hazards associated with **7-Hydroxyisoquinoline**?

7-Hydroxyisoquinoline is considered a hazardous chemical. It can cause skin irritation, serious eye irritation, and may cause respiratory irritation.[1] It is harmful if swallowed or in contact with skin.[7]

Q4: What should I do in case of accidental exposure?

In case of accidental exposure, follow these first aid measures:

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids, and seek medical attention.[1] If present, remove contact lenses and continue rinsing.[1]
- Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes.[1] If skin irritation persists, call a physician.[1] Contaminated clothing should be removed and washed before reuse.[1][7]
- Inhalation: Move the person to fresh air.[1] If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately.[8]
- Ingestion: Clean the mouth with water and drink plenty of water afterward.[1] Do not induce vomiting.[8][9] Seek medical attention if symptoms occur.[1]

Q5: In which solvents is **7-Hydroxyisoquinoline** soluble?

7-Hydroxyisoquinoline is soluble in methanol and concentrated sulfuric acid.[5][10] It is sparingly soluble in water.[5] For a structural isomer, PB-22 **7-hydroxyisoquinoline** isomer, solubility has been reported in DMF (11 mg/ml), DMSO (10 mg/ml), and a DMSO:PBS (pH 7.2) (1:2) solution (0.33 mg/ml).[3]

Q6: Is **7-Hydroxyisoquinoline** stable under normal laboratory conditions?

Yes, **7-Hydroxyisoquinoline** is stable under normal conditions.[1] However, it should be protected from moisture and light to prevent degradation.[5]

Q7: Are there any known incompatibilities with other chemicals?

It is recommended to store **7-Hydroxyisoquinoline** away from strong oxidizing agents such as concentrated acids and peroxides.[5]

Q8: What is the physical appearance of **7-Hydroxyisoquinoline**?

7-Hydroxyisoquinoline typically appears as a white to off-white or cream-colored powder or crystalline solid.[1][5]

Q9: How should I dispose of **7-Hydroxyisoquinoline** waste?

Dispose of contents and containers to an approved waste disposal plant in accordance with local, regional, national, and international regulations.[1][2][7] Do not let the product enter drains.[9]

Data Summary Tables

Table 1: Physical and Chemical Properties of **7-Hydroxyisoquinoline**

Property	Value
Molecular Formula	C ₉ H ₇ NO[1][5]
Molecular Weight	145.16 g/mol [1][5]
Appearance	White to off-white powder/crystalline solid[1][5]
Melting Point	239-244 °C[6]
CAS Number	7651-83-4[5]

Table 2: Solubility Data

Solvent	Solubility	Reference
Methanol	Soluble	[5][10]
Concentrated Sulfuric Acid	Soluble	[5][10]
Water	Sparingly soluble	[5]
DMF	11 mg/ml	[3]
DMSO	10 mg/ml	[3]
DMSO:PBS (pH 7.2) (1:2)	0.33 mg/ml	[3]
Data for PB-22 7-hydroxyisoquinoline isomer		

Table 3: Recommended Storage Conditions

Condition	Recommendation
Temperature	Room temperature or -20°C for long-term storage[3][4][5]
Atmosphere	Inert atmosphere[5][6]
Light	Keep in a dark place[5][6]
Container	Tightly sealed container[1][2][5]

Experimental Protocols

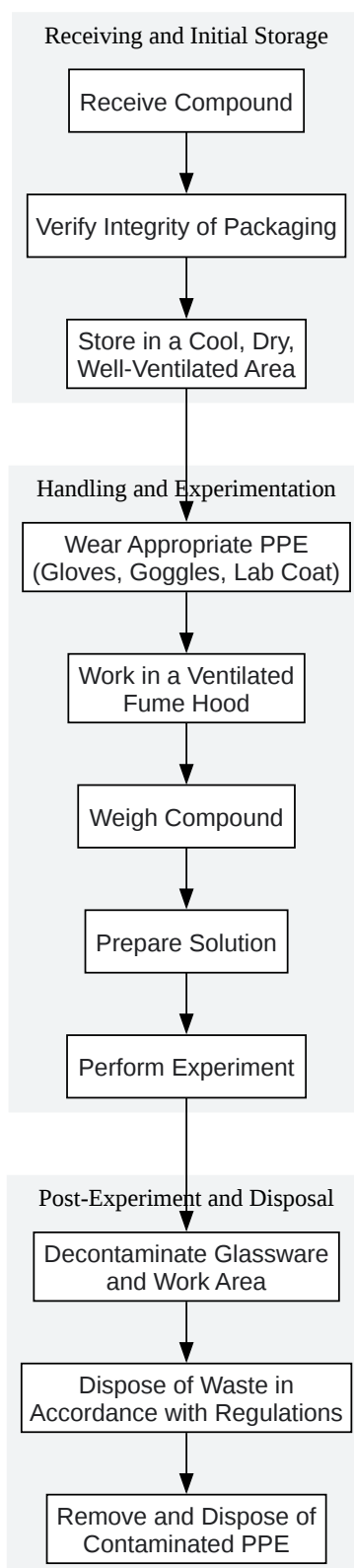
Protocol: Preparation of a Stock Solution

This protocol outlines the steps for preparing a stock solution of **7-Hydroxyisoquinoline**.

- Pre-Experiment Checklist:
 - Ensure access to a calibrated balance, appropriate volumetric flasks, and pipettes.
 - Have the chosen solvent (e.g., DMSO, Methanol) of appropriate purity available.

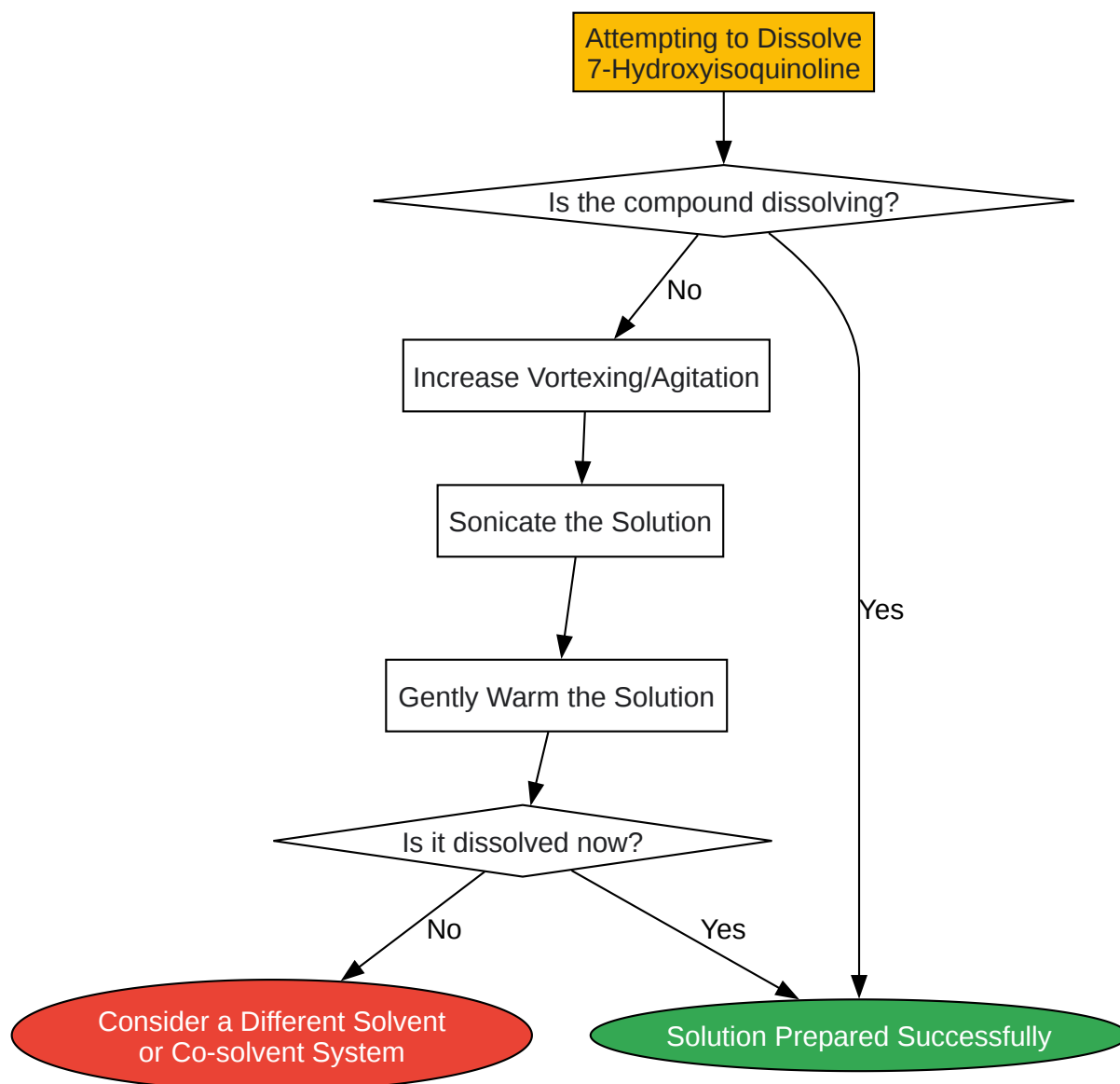
- Wear the required PPE: lab coat, safety glasses, and chemical-resistant gloves.
- Perform all operations in a well-ventilated fume hood.
- Procedure: a. Calculate the required mass of **7-Hydroxyisoquinoline** based on the desired final concentration and volume of the stock solution. b. Carefully weigh the calculated amount of **7-Hydroxyisoquinoline** powder onto weighing paper and transfer it to a volumetric flask. c. Add a portion of the solvent to the flask (approximately half of the final volume). d. Gently swirl the flask to dissolve the solid. If necessary, sonicate the solution for a short period to aid dissolution. e. Once the solid is completely dissolved, add the solvent to the final volume mark on the volumetric flask. f. Cap the flask and invert it several times to ensure the solution is homogeneous. g. Transfer the stock solution to a properly labeled storage vial. The label should include the compound name, concentration, solvent, date of preparation, and your initials. h. Store the stock solution under the recommended conditions, typically at -20°C for long-term use.

Visual Guides



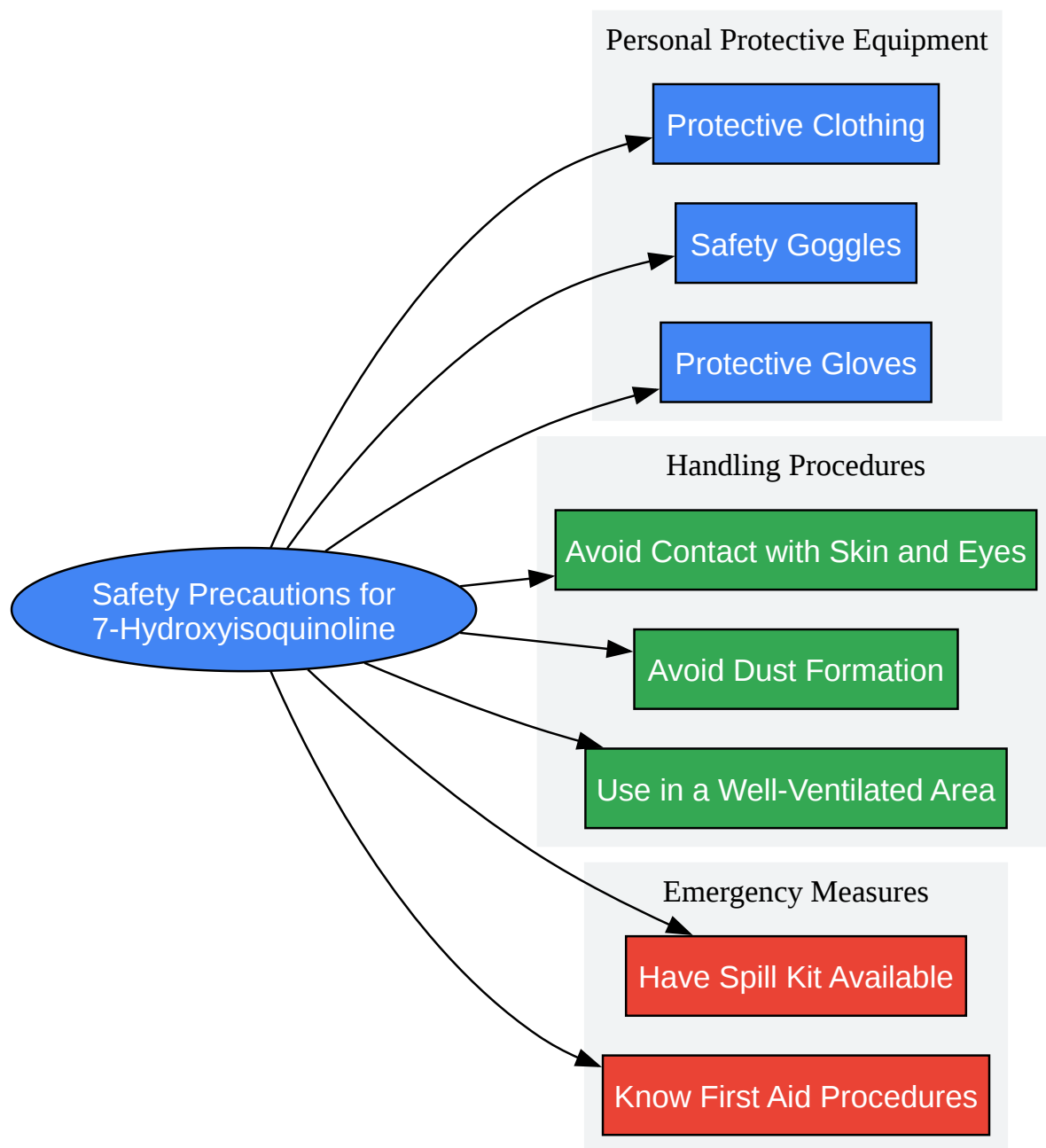
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Caption: General workflow for handling **7-Hydroxyisoquinoline**.



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Caption: Troubleshooting guide for solubility issues.



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Caption: Key safety precautions for **7-Hydroxyisoquinoline**.

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